

# Shelf life and storage conditions for FR139317 solutions

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## Compound of Interest

Compound Name: FR139317

Cat. No.: B1674005

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## FR139317 Solutions: Technical Support Center

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the shelf life and storage of **FR139317** solutions. Adherence to these guidelines is crucial for ensuring the stability and efficacy of the compound in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: How should solid **FR139317** be stored?

A1: Solid, lyophilized **FR139317** should be stored under desiccated conditions. For short-term storage, +4°C is acceptable.[1][2] For long-term storage, it is recommended to store the solid powder at -20°C.[3]

Q2: What is the recommended solvent for dissolving **FR139317**?

A2: **FR139317** is soluble in dimethyl sulfoxide (DMSO) up to 100 mM and in 1eq. HCl up to 100 mM.[3] For most in vitro experiments, DMSO is the solvent of choice.

Q3: What is the recommended procedure for preparing **FR139317** stock solutions?

A3: To prepare a stock solution, allow the vial of solid **FR139317** to equilibrate to room temperature before opening to prevent moisture condensation. Reconstitute the compound in

anhydrous, research-grade DMSO. To aid dissolution, you can gently warm the tube to 37°C and sonicate for a short period.[3]

Q4: How should **FR139317** stock solutions be stored?

A4: Stock solutions of **FR139317** in DMSO should be stored at -20°C for several months.[3] To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Q5: What is the shelf life of **FR139317** in a DMSO solution?

A5: While specific stability data for **FR139317** in solution is not readily available, general guidelines for peptide-like compounds suggest that the shelf life in solution is limited. For optimal performance, it is recommended to use freshly prepared solutions. If storage is necessary, stock solutions in DMSO can be kept at -20°C for several months.[3] For working solutions at lower concentrations, it is best to prepare them fresh on the day of the experiment.

Q6: Are there any visual signs of **FR139317** degradation in solution?

A6: Any change in the color or clarity of the solution, such as the appearance of particulates or a color shift, may indicate degradation or precipitation. A freshly prepared solution of **FR139317** in DMSO should be clear and colorless.

## Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Reduced or no activity of FR139317 in an experiment.	1. Degradation of the compound: Improper storage of the stock solution (e.g., repeated freeze-thaw cycles, prolonged storage at room temperature). 2. Precipitation of the compound: The concentration of FR139317 in the final assay medium may exceed its solubility. 3. Incorrect concentration: Pipetting errors or inaccurate initial weighing of the solid compound.	1. Prepare a fresh stock solution of FR139317 from the solid powder. Aliquot the new stock solution for future use. 2. Ensure the final concentration of DMSO in your assay is compatible with your experimental system and does not cause precipitation. Consider performing a solubility test in your final buffer. 3. Verify the calculations for dilution and ensure proper calibration of pipettes.
Precipitate observed in the FR139317 stock solution upon thawing.	1. Concentration is too high for stable storage at -20°C. 2. The solution has absorbed water, reducing solubility.	1. Gently warm the solution to 37°C and vortex or sonicate to attempt to redissolve the precipitate. 2. If redissolution is unsuccessful, centrifuge the vial and carefully use the supernatant. The concentration of the supernatant should be re-verified if possible. 3. For future preparations, consider a slightly lower stock concentration. 4. Always use anhydrous DMSO and ensure the vial is tightly sealed.
Variability in experimental results between different batches of FR139317 solution.	1. Inconsistent preparation of solutions. 2. Different storage durations or conditions for the aliquots.	1. Standardize the protocol for solution preparation, including the source and grade of DMSO, and the method of dissolution. 2. Label aliquots with the preparation date and use them within a consistent

timeframe. Avoid using very old stock solutions alongside freshly prepared ones.

## Data Presentation

Table 1: Storage Conditions for **FR139317**

Form	Solvent/Condition	Storage Temperature	Recommended Duration
Solid (Lyophilized)	Desiccated	+4°C	Short-term
Solid (Lyophilized)	Desiccated	-20°C	Long-term
Stock Solution	DMSO	-20°C	Several months (in aliquots)
Working Solution	Aqueous Buffer/Media	Use immediately	N/A

## Experimental Protocols

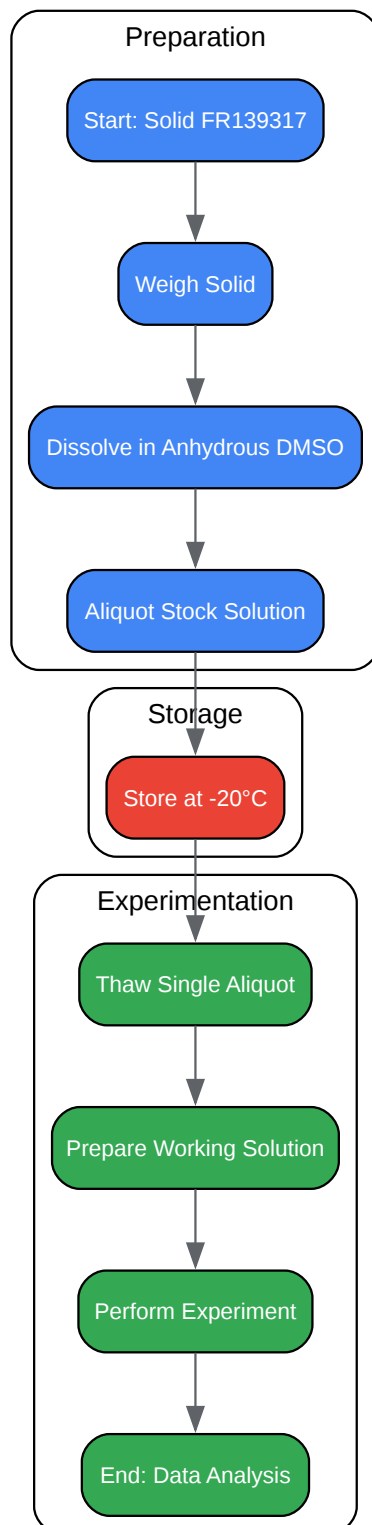
### Protocol 1: Preparation of **FR139317** Stock Solution (10 mM in DMSO)

- Materials:
  - FR139317** solid powder (ensure batch-specific molecular weight is used for calculations)
  - Anhydrous, sterile-filtered DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes and balance
- Procedure:
  - Allow the vial containing solid **FR139317** to warm to room temperature before opening.

2. Weigh the required amount of **FR139317** powder in a sterile microcentrifuge tube. For example, for 1 ml of a 10 mM solution (MW = 604.75 g/mol ), weigh out 6.05 mg.
3. Add the calculated volume of anhydrous DMSO to the tube.
4. Vortex the solution until the solid is completely dissolved. If necessary, gently warm the tube to 37°C and sonicate for 5-10 minutes.
5. Visually inspect the solution to ensure it is clear and free of particulates.
6. Aliquot the stock solution into single-use, sterile vials.
7. Store the aliquots at -20°C.

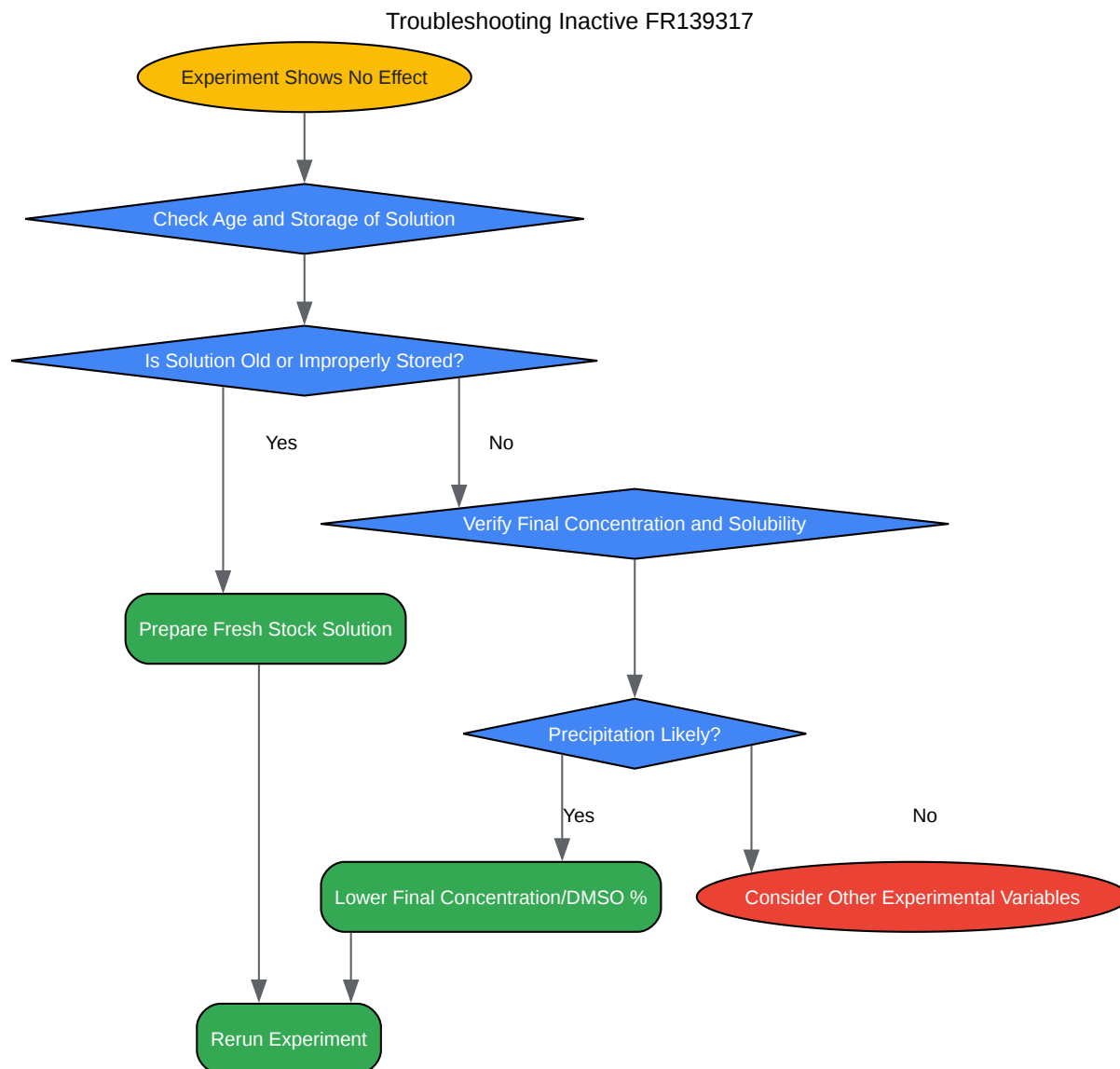
## Visualizations

## Experimental Workflow for Using FR139317



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Caption: Workflow for preparing and using **FR139317** solutions.



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Caption: Logical steps for troubleshooting **FR139317** inactivity.

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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. peptide.com [peptide.com]
- 3. Peptide Solubility and Storage Tips | Product Guides | Biosynth [biosynth.com]
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